

# 3,5-Dimethoxybenzyl Alcohol: A Technical Safety and Handling Guide

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## Compound of Interest

Compound Name: 3,5-Dimethoxybenzyl alcohol

Cat. No.: B135028

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3,5-Dimethoxybenzyl alcohol** is an aromatic alcohol utilized as a key intermediate in the synthesis of various pharmaceutical compounds and fine chemicals. Its molecular structure lends itself to the creation of complex molecules with potential biological activity. This document provides an in-depth technical guide on the safety, handling, and Material Safety Data Sheet (MSDS) information for **3,5-Dimethoxybenzyl alcohol**, intended for laboratory personnel and professionals in drug development.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **3,5-Dimethoxybenzyl alcohol** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Table 1: Physical and Chemical Properties of **3,5-Dimethoxybenzyl Alcohol**

Property	Value	Reference(s)
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O <sub>3</sub>	[1]
Molecular Weight	168.19 g/mol	[1]
CAS Number	705-76-0	
Appearance	White to yellow-beige crystalline solid	
Melting Point	43-46 °C (lit.)	[2]
Boiling Point	183-186 °C at 20 mmHg	[2]
Flash Point	> 110 °C (> 230 °F) - closed cup	[3]
Vapor Pressure	0.000543 mmHg at 25 °C	[2]
Solubility	No data available	
Density	1.1322 g/cm <sup>3</sup> (rough estimate)	[2]


## Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3,5-Dimethoxybenzyl alcohol** is classified as an irritant. The specific hazard statements are outlined in Table 2.

Table 2: GHS Hazard Classification for **3,5-Dimethoxybenzyl Alcohol**

Hazard Class	Hazard Category	Hazard Statement	Reference(s)
Skin corrosion/irritation	Category 2	H315: Causes skin irritation	[1]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation	[1]
Specific target organ toxicity — single exposure (respiratory tract irritation)	Category 3	H335: May cause respiratory irritation	[1]

Pictogram:

 alt text

Signal Word: Warning

## Toxicological Information

While specific quantitative toxicity data such as LD50 (median lethal dose) for oral, dermal, or inhalation routes for **3,5-Dimethoxybenzyl alcohol** are not readily available in the public domain, the GHS classification indicates its potential for irritation. The primary toxicological concerns are skin, eye, and respiratory irritation upon contact or inhalation.

## Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety in the laboratory.

### 4.1 Handling:

- Use in a well-ventilated area or under a chemical fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2]
- Avoid contact with skin and eyes.[2]

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.

#### 4.2 Storage:

- Keep container tightly closed in a dry and well-ventilated place.
- Store in a cool place.
- Incompatible materials to avoid are oxidizing agents.

## Personal Protective Equipment (PPE)

A summary of recommended personal protective equipment is provided in Table 3.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates if ventilation is inadequate or for spill cleanup. A Type N95 (US) respirator is recommended.

## First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **Skin Contact:** Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- **Inhalation:** Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Get medical attention.
- **Ingestion:** Wash out mouth with water. Remove victim to fresh air and keep at rest in a position comfortable for breathing. If material has been swallowed and the exposed person is conscious, give small quantities of water to drink. Do not induce vomiting unless directed to do so by medical personnel. Get medical attention.

## Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 5). Avoid breathing dust and contact with the substance.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- **Methods for Cleaning Up:** Sweep up and shovel into a suitable, closed container for disposal. Avoid generating dust. Ventilate the area and wash the spill site after material pickup is complete.

## Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards Arising from the Chemical:** Emits toxic fumes under fire conditions.
- **Protective Equipment for Firefighters:** Wear self-contained breathing apparatus for firefighting if necessary.

## Experimental Protocols

While specific experimental data for **3,5-Dimethoxybenzyl alcohol** is not readily available, the following are detailed methodologies for key experiments that would be cited for a chemical with its GHS classification.

### 9.1 OECD Guideline 404: Acute Dermal Irritation/Corrosion

This test guideline describes a procedure for the assessment of the potential of a substance to cause skin irritation.

- Principle: The substance is applied to the skin of a single animal in a stepwise procedure. The response is observed and scored at specific intervals.
- Test Animal: Albino rabbit.
- Procedure:
  - Approximately 24 hours before the test, the fur on the dorsal area of the trunk of the animal is clipped.
  - The test substance (0.5 g for solids) is applied to a small area (approximately 6 cm<sup>2</sup>) of skin and covered with a gauze patch and semi-occlusive dressing.
  - The exposure duration is typically 4 hours.
  - After exposure, the residual test substance is removed.
  - The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.
  - Skin reactions are scored according to a standardized grading scale.

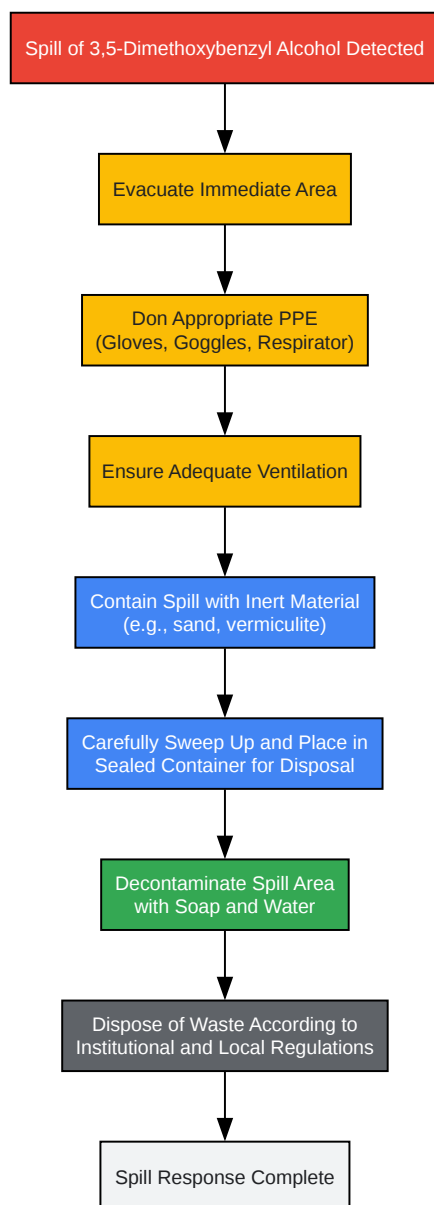
### 9.2 OECD Guideline 405: Acute Eye Irritation/Corrosion

This test guideline describes a procedure for the assessment of the potential of a substance to cause eye irritation.

- Principle: A single dose of the substance is applied to one of the eyes of an experimental animal, with the untreated eye serving as a control. The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctivae at specific intervals.
- Test Animal: Albino rabbit.
- Procedure:
  - The test substance (0.1 g for solids) is placed in the conjunctival sac of one eye of the animal.
  - The eyelids are held together for about one second.
  - The eyes are examined at 1, 24, 48, and 72 hours after application.
  - Ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored according to a standardized grading scale.

## Visualizations

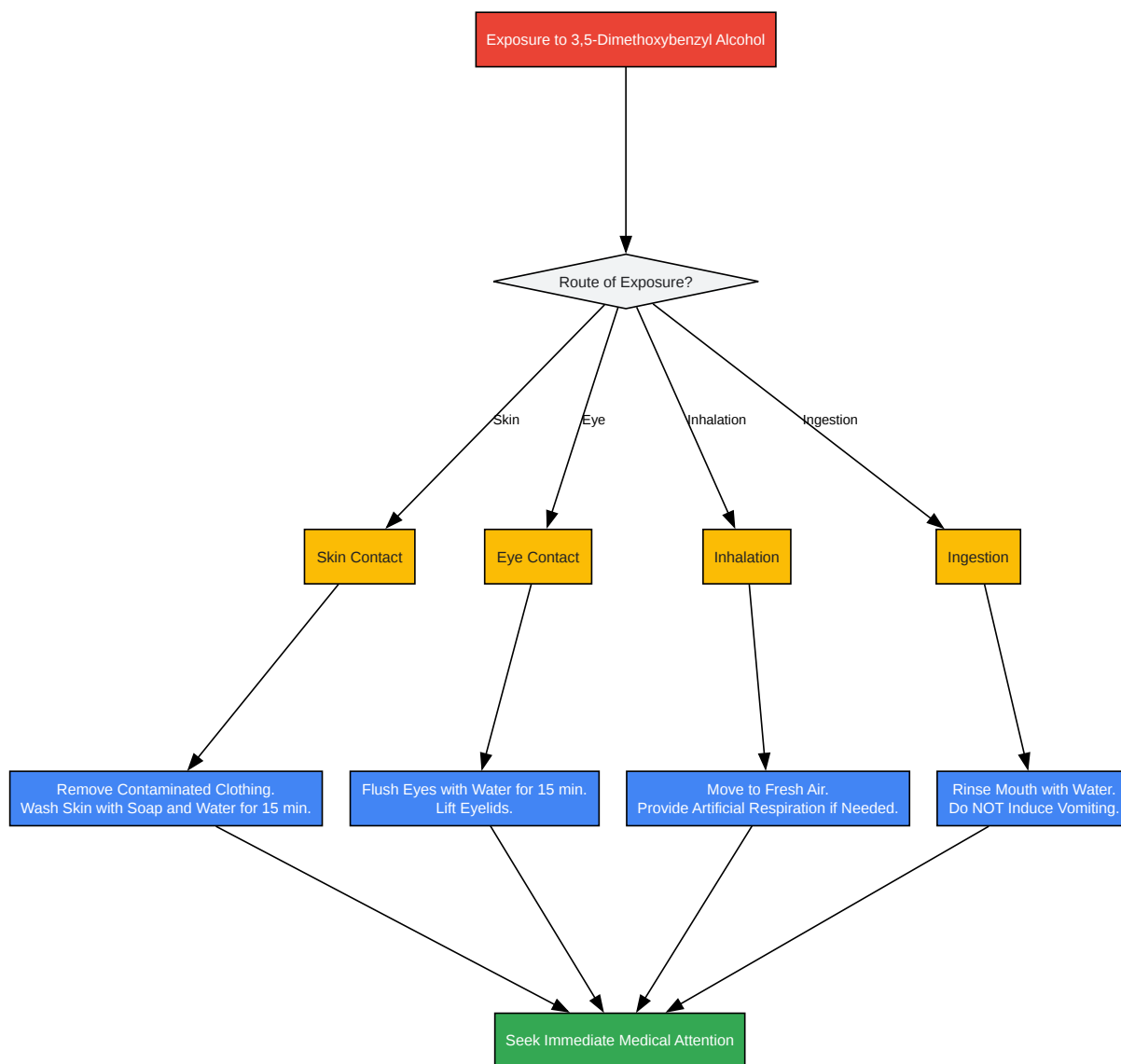
The following diagrams illustrate logical workflows for handling and safety procedures related to **3,5-Dimethoxybenzyl alcohol**.



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Caption: Spill response workflow for **3,5-Dimethoxybenzyl alcohol**.





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Caption: First aid decision tree for exposure to **3,5-Dimethoxybenzyl alcohol**.

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